

Chenodeoxycholic Acid Sodium Salt: Application Notes and Protocols for Stock Solution Preparation

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Compound of Interest

Compound Name: *Chenodeoxycholic acid sodium*

Cat. No.: *B15504615*

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This document provides detailed application notes and protocols for the preparation of chenodeoxycholic acid (CDCA) sodium salt stock solutions. Chenodeoxycholic acid is a primary bile acid and a potent endogenous agonist of the farnesoid X receptor (FXR), a key regulator of bile acid, lipid, and glucose metabolism.[1][2][3] Accurate and consistent preparation of CDCA sodium salt stock solutions is critical for obtaining reliable and reproducible results in a variety of research applications, including studies on metabolic diseases, cholestasis, and cancer.[4]

Data Presentation: Solubility and Storage

Quantitative data regarding the solubility and recommended storage conditions for **chenodeoxycholic acid sodium** salt are summarized in the table below for easy reference and comparison. It is crucial to note that the solubility of bile salts can be influenced by pH and the presence of other solutes.

Parameter	Value	Source(s)
Molecular Formula	C ₂₄ H ₃₉ NaO ₄	[4]
Molecular Weight	414.56 g/mol	[4]
Appearance	White or almost white powder	[4]
Purity	≥95% (typical)	[3]
Solubility in DMSO	~10 mg/mL	[3]
Solubility in Ethanol	~1 mg/mL	[3]
Solubility in DMF	~3 mg/mL	[3]
Solubility in PBS (pH 7.2)	~0.5 mg/mL	[3]
Solubility in Water	20 mg/mL	
Storage of Solid	-20°C, protect from light	[3][5]
Stability of Solid	≥ 4 years at -20°C	[3]
Storage of Organic Stock	-20°C or -80°C	General laboratory practice
Storage of Aqueous Sol.	Not recommended for >1 day	[6]

Experimental Protocols

Below are detailed protocols for the preparation of CDCA sodium salt stock solutions in both organic and aqueous solvents.

Protocol 1: Preparation of a High-Concentration Organic Stock Solution (e.g., in DMSO)

This protocol is suitable for preparing a concentrated stock solution that can be further diluted in aqueous buffers or cell culture media for in vitro experiments.

Materials:

- **Chenodeoxycholic acid sodium** salt (solid)

- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the vial of CDCA sodium salt to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of CDCA sodium salt powder in a sterile vial using a calibrated analytical balance.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial to achieve the desired concentration (e.g., for a 10 mg/mL stock solution, add 1 mL of DMSO for every 10 mg of CDCA sodium salt).
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- **Sterilization (Optional):** If required for your application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of an Aqueous Stock Solution (e.g., in PBS)

This protocol is for preparing a ready-to-use aqueous solution. Due to the lower solubility and stability in aqueous solutions, it is recommended to prepare these solutions fresh before each experiment.^[6]

Materials:

- **Chenodeoxycholic acid sodium** salt (solid)
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer or sonicator
- Pipettes and sterile filter tips

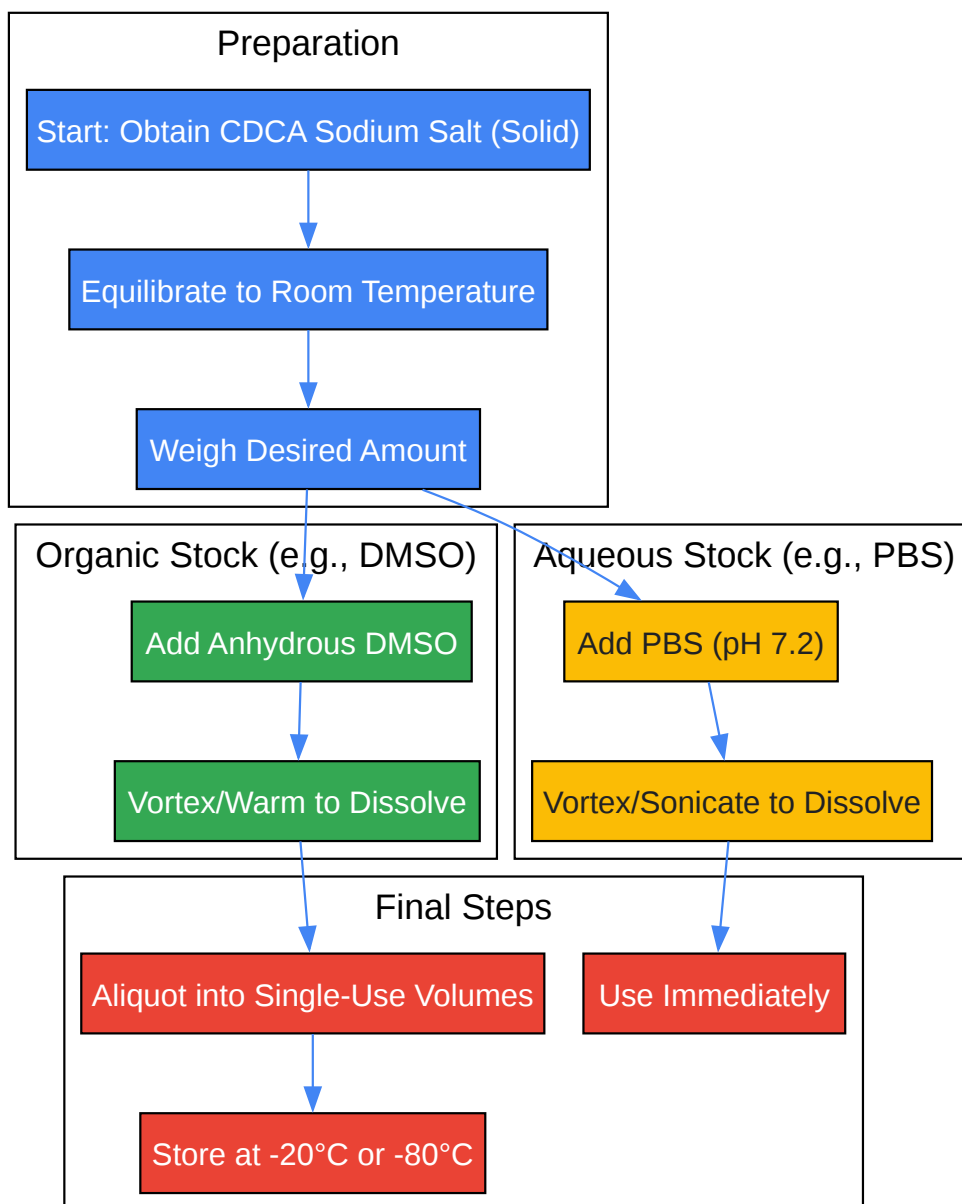
Procedure:

- **Equilibration:** Allow the vial of CDCA sodium salt to equilibrate to room temperature before opening.
- **Weighing:** Weigh the desired amount of CDCA sodium salt powder in a sterile vial.
- **Solvent Addition:** Add the calculated volume of PBS (pH 7.2) to the vial. Note the lower solubility in aqueous buffers (~0.5 mg/mL).[3]
- **Dissolution:** Cap the vial and vortex vigorously. Sonication may be required to fully dissolve the compound.
- **pH Adjustment (if necessary):** The pH of the final solution can be checked and adjusted if critical for the downstream application.
- **Use:** Use the freshly prepared aqueous solution immediately. It is not recommended to store aqueous solutions for more than one day.[6]

Mandatory Visualizations

Experimental Workflow Diagram

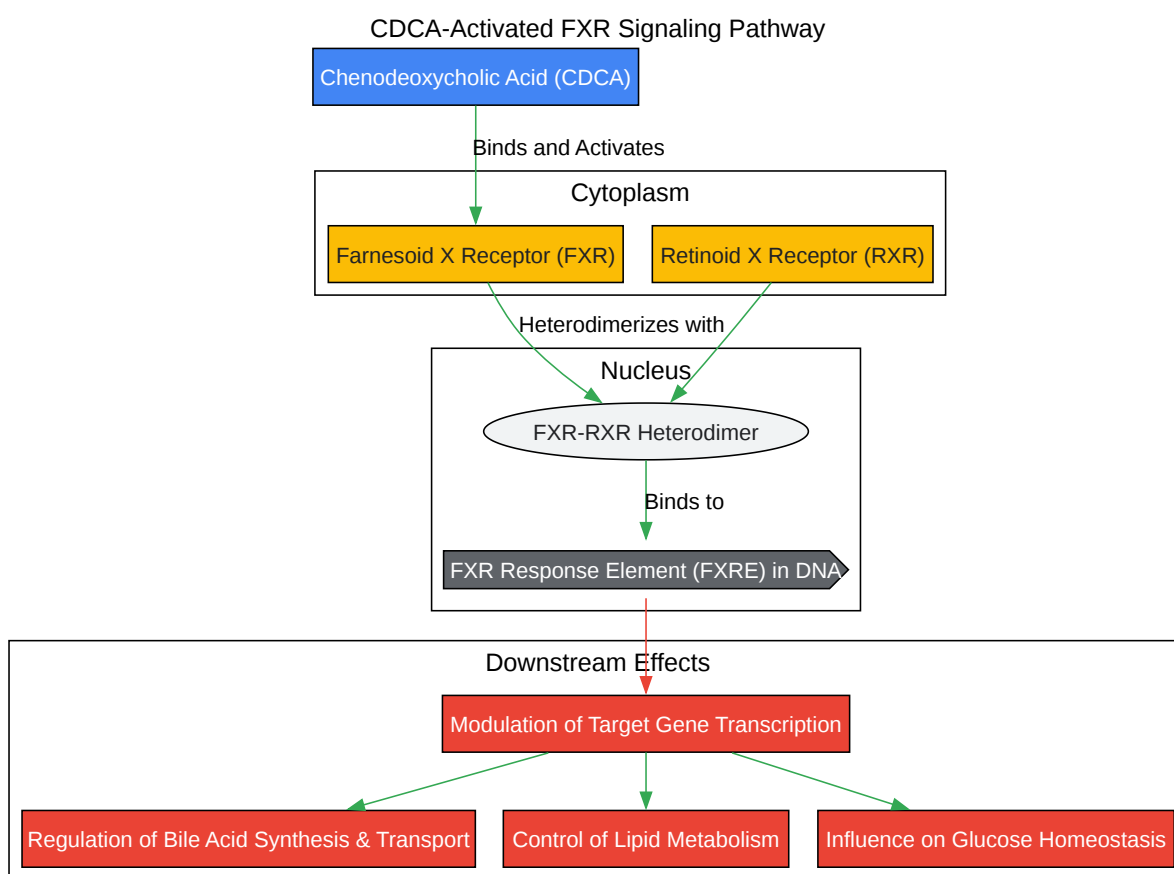
Experimental Workflow for CDCA Sodium Salt Stock Solution Preparation



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Caption: Workflow for preparing organic and aqueous stock solutions of CDCA sodium salt.

Signaling Pathway Diagram



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Caption: Simplified signaling pathway of CDCA via FXR activation.

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